

Application Notes and Protocols: Preparation of 2-Benzylidene-1-Indanone Derivatives

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Compound of Interest

Compound Name: 6-Hydroxy-1-indanone

Cat. No.: B1631100

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Audience: Researchers, scientists, and drug development professionals.

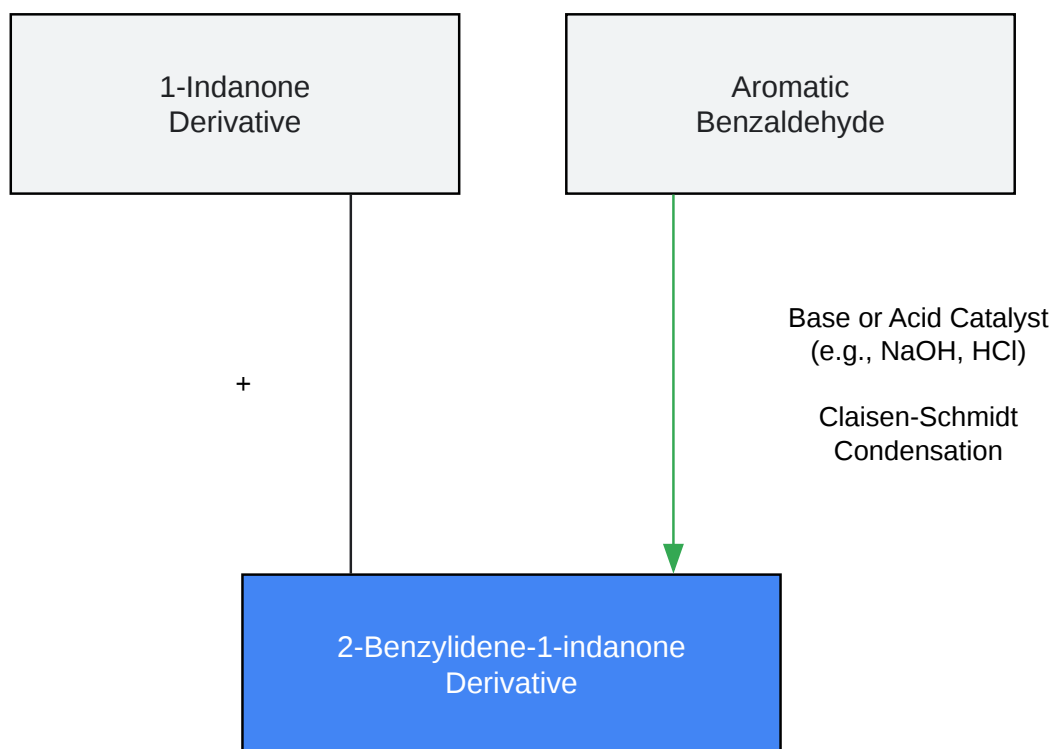
Introduction: 2-Benzylidene-1-indanone derivatives are a class of organic compounds structurally related to chalcones, which are recognized as a "privileged scaffold" in medicinal chemistry. These compounds consist of a core 1-indanone ring system connected to a benzylidene group. Their versatile structure allows for extensive modification, leading to a wide range of biological activities. Research has demonstrated their potential as potent anti-inflammatory, anticancer, antidiabetic, and neuroprotective agents, making them highly valuable leads in modern drug discovery and development.^{[1][2][3][4]} This document provides detailed protocols for the synthesis of 2-benzylidene-1-indanone derivatives, summarizes key quantitative data, and illustrates relevant chemical and biological pathways.

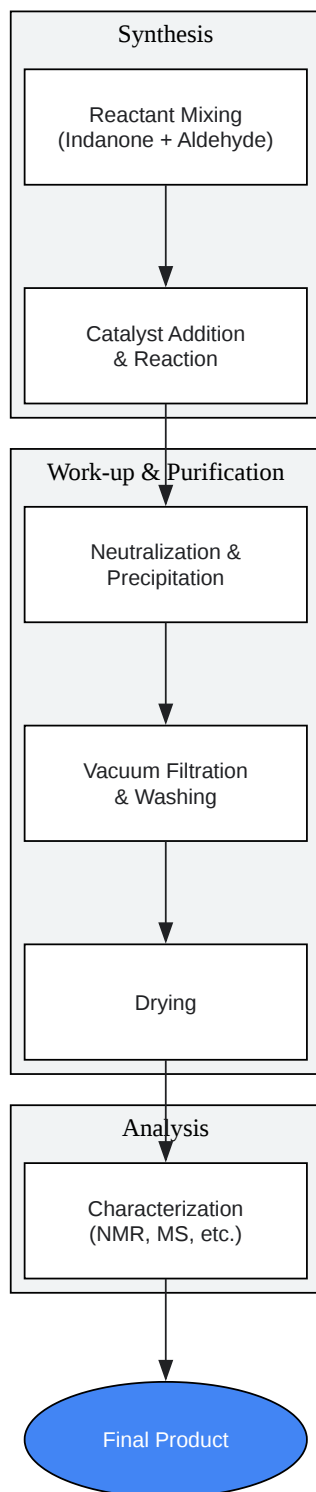
Synthetic Methodologies

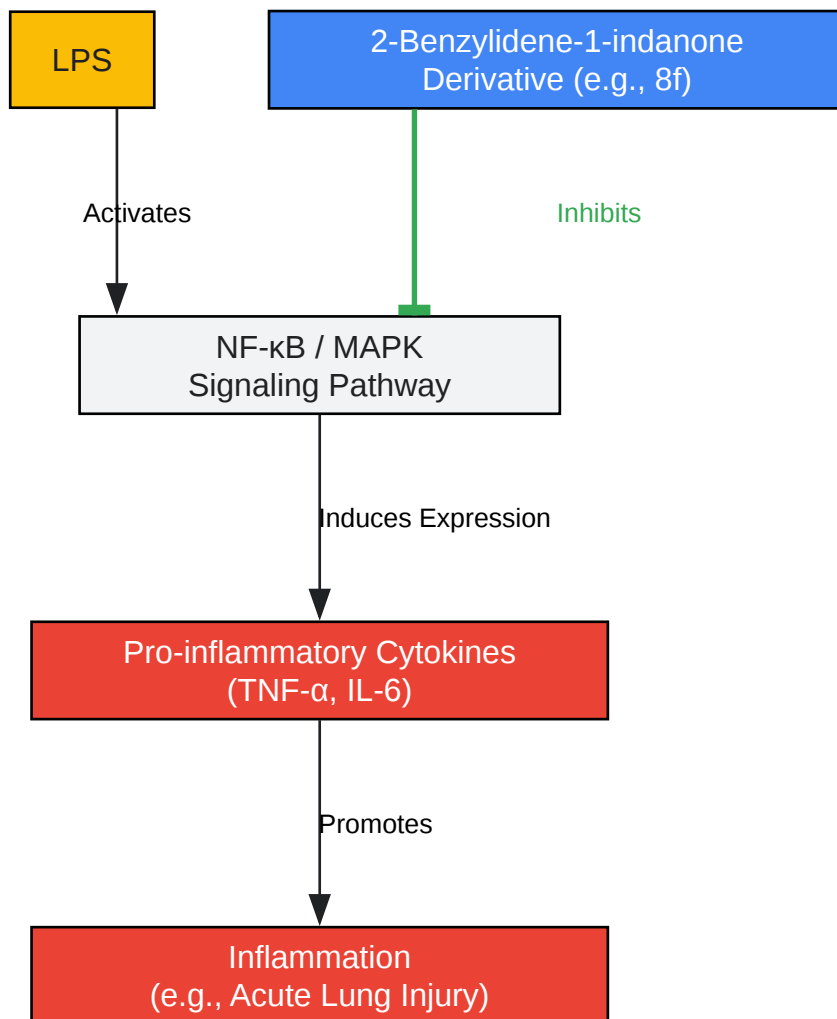
The primary and most efficient method for synthesizing 2-benzylidene-1-indanone derivatives is the Claisen-Schmidt condensation.^{[5][6]} This reaction is a type of crossed aldol condensation that occurs between a 1-indanone derivative (a ketone with an α -hydrogen) and an aromatic aldehyde (which lacks an α -hydrogen) in the presence of a base or acid catalyst.^{[1][5]} The reaction typically proceeds with dehydration to form the stable α,β -unsaturated ketone product.^[6] Variations of this method, including ultrasound-assisted and solvent-free approaches, have been developed to improve yields, reduce reaction times, and align with green chemistry principles.^{[7][8][9]}

General Synthetic Pathway via Claisen-Schmidt Condensation

The overall reaction involves the condensation of a substituted 1-indanone with a substituted benzaldehyde.







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